

# (S)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

## chemical properties and structure

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### Compound of Interest

Compound Name: (S)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one

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## An In-depth Technical Guide to (S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one

This technical guide provides a comprehensive overview of the chemical properties, structure, and biological activities of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**, a chiral  $\gamma$ -lactone, is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.<sup>[1]</sup> Its stereochemistry is crucial for its biological activity.<sup>[2]</sup>

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	(5S)-5-(hydroxymethyl)dihydro-2(3H)-furanone	
Synonyms	(S)- $\gamma$ -Hydroxymethyl- $\gamma$ -butyrolactone, (S)-4,5-Dihydro-5-hydroxymethyl-2(3H)-furanone, (S)-5-Hydroxymethyl-2-oxotetrahydrofuran	<a href="#">[1]</a>
CAS Number	32780-06-6	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	116.12 g/mol	<a href="#">[1]</a>
Appearance	Colorless to clear liquid	<a href="#">[1]</a>
Density	1.23 g/mL at 25 °C	<a href="#">[1]</a>
Boiling Point	110 - 115 °C at 0.2 mmHg	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.47	<a href="#">[1]</a>
Optical Rotation	[ $\alpha$ ] <sub>20/D</sub> = +56° (c=3 in Chloroform)	<a href="#">[1]</a>
InChI Key	NSISJFFVIMQBRN-BYPYZUCNSA-N	
Purity	≥ 98% (Chiral purity)	<a href="#">[1]</a>

## Chemical Structure

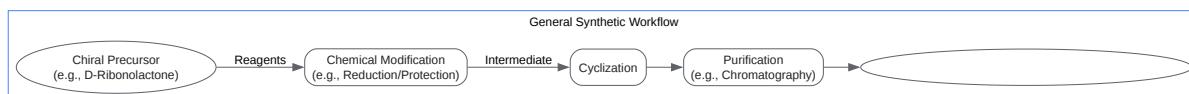
The structure of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** features a five-membered lactone ring with a hydroxymethyl substituent at the chiral center (C5). This structure is fundamental to its reactivity and biological interactions.

**Figure 1:** Chemical structure of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** are proprietary and vary between manufacturers, a general synthetic approach involves the asymmetric synthesis from achiral starting materials or the conversion from a chiral precursor. One common method is the enantioselective reduction of a corresponding ketone or the cyclization of a chiral hydroxy acid.

A representative synthetic workflow is outlined below.



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**Figure 2:** Generalized synthetic workflow for **(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one**.

A documented synthesis route involves the use of D-ribonolactone as a starting material.<sup>[3]</sup> Another approach describes the synthesis of related furanone structures through the cyclization of alkyl β-formylcrotonates.<sup>[4]</sup>

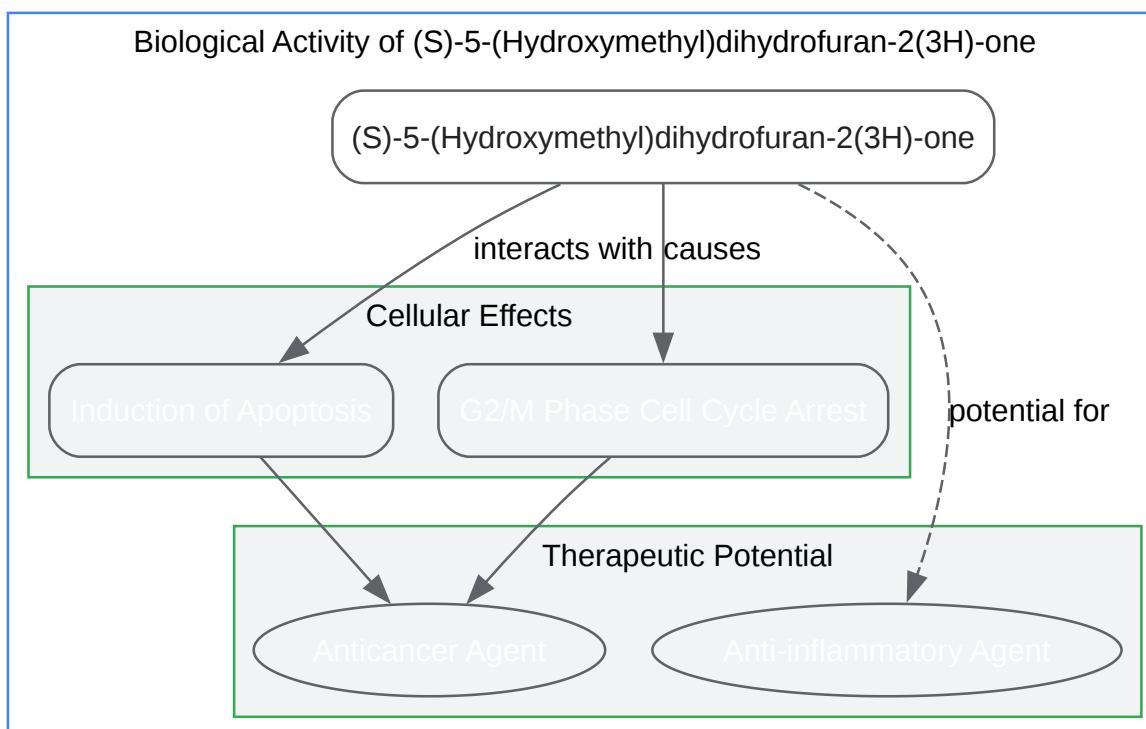
## Biological Activities and Potential Applications

**(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** has demonstrated a range of biological activities, making it a compound of interest for therapeutic applications.

- **Anticancer Activity:** Studies have shown that this compound exhibits cytotoxic effects against various cancer cell lines.<sup>[2]</sup> It can induce apoptosis and cause cell cycle arrest, particularly at the G2/M phase, which is a critical checkpoint for cancer cell proliferation.<sup>[2]</sup>
- **Anti-inflammatory Properties:** Preliminary research suggests potential anti-inflammatory effects, indicating its candidacy for further investigation in inflammatory disease models.<sup>[2]</sup>

- Antimicrobial and Antioxidant Activity: The racemic form, 5-(hydroxymethyl)dihydrofuran-2(3H)-one, has shown potential antimicrobial and antioxidant activity.[5]

The biological activity is attributed to the hydroxymethyl group, which can participate in hydrogen bonding with enzymes and receptors, thereby influencing cellular signaling pathways. [2]



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**Figure 3:** Overview of the biological activities and therapeutic potential.

## Conclusion

**(S)-5-(Hydroxymethyl)dihydrofuran-2(3H)-one** is a chiral molecule with significant potential in medicinal chemistry and drug development. Its defined stereochemistry and functional groups allow for specific biological interactions, leading to promising anticancer and anti-inflammatory activities. Further research into its mechanisms of action and the development of efficient, scalable synthetic routes will be crucial for realizing its full therapeutic potential.

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- To cite this document: BenchChem. [(s)-5-(Hydroxymethyl)dihydrofuran-2(3h)-one chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333545#s-5-hydroxymethyl-dihydrofuran-2-3h-one-chemical-properties-and-structure>]

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